

Sumitone Fast Red B absorption and emission spectra

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Compound of Interest

Compound Name: Sumitone fast red b

Cat. No.: B15553862

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An In-depth Technical Guide to the Core Photophysical Properties of **Sumitone Fast Red B** (C.I. Pigment Red 149)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core photophysical properties of **Sumitone Fast Red B**, a high-performance perylene pigment also known as C.I. Pigment Red 149. This document details its absorption and emission characteristics, outlines relevant experimental protocols, and presents the information in a clear, structured format for easy reference and application in research and development.

Introduction

Sumitone Fast Red B is a synthetic organic pigment belonging to the perylene class of dyes. Structurally, it is N,N'-bis(3,5-dimethylphenyl)peryene-3,4,9,10-tetracarboxylic diimide.[1][2] Perylene pigments are renowned for their excellent light and heat stability, making them suitable for a wide range of applications, including in plastics, coatings, and synthetic fibers.[2][3][4] In the context of research and drug development, understanding the precise absorption and emission spectra of such compounds is crucial for their potential use as fluorescent probes, markers, or in photodynamic therapy.

Chemical and Physical Properties

A summary of the key identifiers and physical properties of **Sumitone Fast Red B** (C.I. Pigment Red 149) is provided in the table below.

Property	Value	Reference
Chemical Name	N,N'-bis(3,5-dimethylphenyl)perylene-3,4,9,10-tetracarboxylic diimide	[5][6]
Synonyms	Sumitone Fast Red B, C.I. Pigment Red 149	[6]
CAS Number	4948-15-6	[1][2][7]
Molecular Formula	C ₄₀ H ₂₆ N ₂ O ₄	[1][2][7]
Molecular Weight	598.65 g/mol	[2]
Appearance	Red to very dark red powder	[7]
Solubility	Insoluble in water and ethanol.	[2]

Spectroscopic Data

The photophysical characteristics of **Sumitone Fast Red B** are dictated by its perylene core, a large polycyclic aromatic hydrocarbon that gives rise to its strong absorption and emission in the visible region of the electromagnetic spectrum.

Absorption and Emission Spectra

The absorption and emission properties of **Sumitone Fast Red B** are summarized in the following table. The absorption spectrum is characterized by a distinct maximum in the green-yellow region, while its emission, typical for perylene pigments, is expected in the red region of the spectrum.

Parameter	Wavelength (nm)	Notes
Absorption Maximum (λ_{max})	525	This value is reported for C.I. Pigment Red 149.[7] The absorption spectrum of perylene diimides typically shows vibronic fine structure.
Emission Maximum (λ_{em})	~580 - 620	Specific emission data for C.I. Pigment Red 149 is not readily available in the public domain. However, based on studies of structurally similar N,N'-disubstituted perylene tetracarboxylic diimides, the emission maximum is expected to be in this range, exhibiting a Stokes shift of approximately 55-95 nm. The exact emission wavelength can be influenced by the solvent and the solid-state packing of the pigment.

Experimental Protocols

The following sections describe generalized experimental methodologies for determining the absorption and emission spectra of solid-state pigments like **Sumitone Fast Red B**.

Measurement of Absorption Spectrum

The absorption spectrum of a solid pigment is typically measured using a UV-Vis spectrophotometer equipped with an integrating sphere to account for light scattering.

Methodology:

- **Sample Preparation:** A dilute, homogeneous dispersion of **Sumitone Fast Red B** is prepared in a suitable non-absorbing solvent (e.g., N-methyl-2-pyrrolidone or dimethyl sulfoxide) or a

polymer matrix. For solid-state measurements, a thin film can be prepared by spin-coating or drop-casting the dispersion onto a quartz substrate.

- **Instrumentation:** A dual-beam UV-Vis spectrophotometer with an integrating sphere is used. The integrating sphere collects both transmitted and scattered light, providing a more accurate absorption spectrum for solid samples.
- **Data Acquisition:** The spectrophotometer is calibrated with a blank reference (the pure solvent or the substrate). The absorption spectrum is then recorded over a wavelength range that encompasses the visible region (typically 380-780 nm). The wavelength of maximum absorbance (λ_{max}) is determined from the resulting spectrum.

Measurement of Emission (Fluorescence) Spectrum

The emission spectrum is measured using a spectrofluorometer.

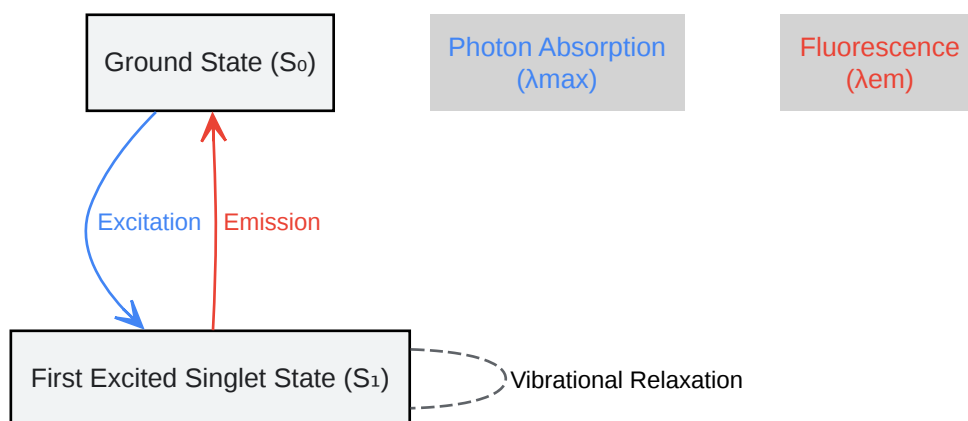
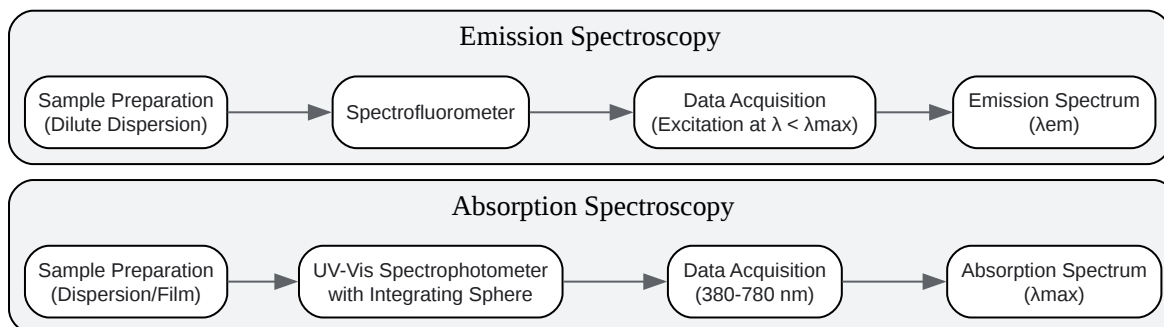
Methodology:

- **Sample Preparation:** The same sample prepared for the absorption measurement can be used. The concentration of the dispersion should be low enough to avoid inner filter effects (an absorbance of <0.1 at the excitation wavelength is recommended).
- **Instrumentation:** A spectrofluorometer equipped with a monochromatic light source (e.g., a xenon lamp with a monochromator) and a detector (e.g., a photomultiplier tube).
- **Data Acquisition:** The sample is excited at a wavelength shorter than its absorption maximum (e.g., at the λ_{max} of 525 nm or slightly below). The emission spectrum is then scanned at wavelengths longer than the excitation wavelength. The data is corrected for instrument response. The wavelength of maximum emission (λ_{em}) is identified from the corrected spectrum.

Visualizations

Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for obtaining the absorption and emission spectra of **Sumitone Fast Red B**.



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